

Technical Guide & Provisional SDS: Methyl 2-fluoro-6-hydrazinylbenzoate

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Compound of Interest

Compound Name: *Methyl 2-fluoro-6-hydrazinylbenzoate*

Cat. No.: *B13254557*

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Executive Summary

Methyl 2-fluoro-6-hydrazinylbenzoate is a critical synthetic intermediate used primarily in the pharmaceutical industry for generating the 4-fluoro-indazol-3-one scaffold, a pharmacophore found in PARP inhibitors (e.g., Olaparib analogs) and kinase inhibitors. Its handling requires strict adherence to hydrazine safety protocols due to the presence of the reactive hydrazine moiety, which confers risks of sensitization, genotoxicity, and instability.

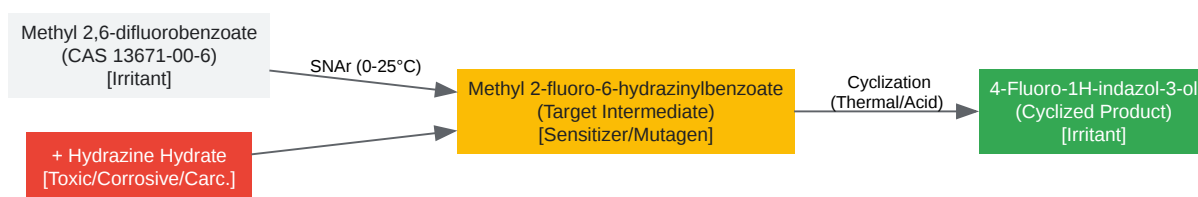
Part 1: Chemical Identity & Structural Significance

Property	Detail
Chemical Name	Methyl 2-fluoro-6-hydrazinylbenzoate
Common Synonyms	2-Fluoro-6-hydrazinobenzoic acid methyl ester; Indazole Precursor A
CAS Number	Not formally listed (Transient Intermediate). Parent CAS: 13671-00-6 (Methyl 2,6-difluorobenzoate)
Molecular Formula	C ₈ H ₉ FN ₂ O ₂
Molecular Weight	184.17 g/mol
Structural Alert	Hydrazine (-NH-NH ₂): High reactivity, potential carcinogen/mutagen.
Physical State	Off-white to yellow solid (if isolated); typically an amber solution in situ.

Synthetic Context

This molecule is the product of a regioselective S_NAr reaction. The electron-withdrawing ester group activates the 2 and 6 positions of the phenyl ring. Hydrazine displaces one fluorine atom.

Reaction Scheme & Hazard Evolution:



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Figure 1: Synthetic pathway showing the generation of the target intermediate and the associated hazard transition from corrosive reagents to the indazole scaffold.

Part 2: Hazard Identification (GHS Classification)

Since this specific isomer lacks a dedicated ECHA registration, the classification below is derived from SAR analysis of aryl hydrazines and the parent benzoate.

Core Hazards

- Acute Toxicity (Oral/Inhalation): Category 3. Aryl hydrazines are metabolic poisons.
- Skin Sensitization: Category 1. High potential for contact dermatitis.
- Carcinogenicity: Category 2 (Suspected). Based on the hydrazine functional group.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Germ Cell Mutagenicity: Category 2.
- Specific Target Organ Toxicity (Repeated): Liver and Kidneys (Hydrazine-induced oxidative stress).

Signal Word: DANGER

Hazard Statements (Inferred)

- H301: Toxic if swallowed.
- H317: May cause an allergic skin reaction.
- H341: Suspected of causing genetic defects.
- H351: Suspected of causing cancer.
- H319: Causes serious eye irritation (Benzoate ester component).[\[6\]](#)

Part 3: Safe Handling & Experimental Protocols

Engineering Controls

The instability of the free base hydrazine requires specific handling to prevent oxidative degradation (browning) and exposure.

- Containment: All weighing and transfers must occur inside a Class II Biosafety Cabinet or a Chemical Fume Hood with a face velocity > 100 fpm.
- Inert Atmosphere: The free base is air-sensitive. Store and react under Nitrogen or Argon.
- Decontamination: Have a dedicated "Hydrazine Neutralization Station" (Bleach/Water 1:10) ready before starting work.

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves	Double-gloving required. Inner: Nitrile (0.11 mm). Outer: Lamine (Silver Shield) or Thick Nitrile (>0.2 mm).	Hydrazines permeate standard thin nitrile rapidly (<15 mins).
Respiratory	P100/OV Cartridge (if powder) or Supplied Air (if large scale).	Prevent inhalation of aerosols during weighing.
Eye Protection	Chemical Goggles + Face Shield.	Risk of corneal opacity from hydrazine splashes.
Clothing	Tyvek Lab Coat (Disposable).	Prevent contamination of street clothes; hydrazines stick to fabric.

Validated Synthesis Protocol (In Situ Generation)

This protocol minimizes isolation risks by telescoping the intermediate directly to the indazole.

Step 1: SNAr Reaction

- Dissolve Methyl 2,6-difluorobenzoate (1.0 eq) in THF (5 vol) under N₂.
- Cool to 0°C.
- Add Hydrazine Hydrate (1.2 eq) dropwise over 20 minutes. Exothermic reaction.

- Checkpoint: Monitor by LCMS. The intermediate (MW 184) should appear. Do not overheat, or double-substitution may occur.

Step 2: Cyclization (Indazole Formation)

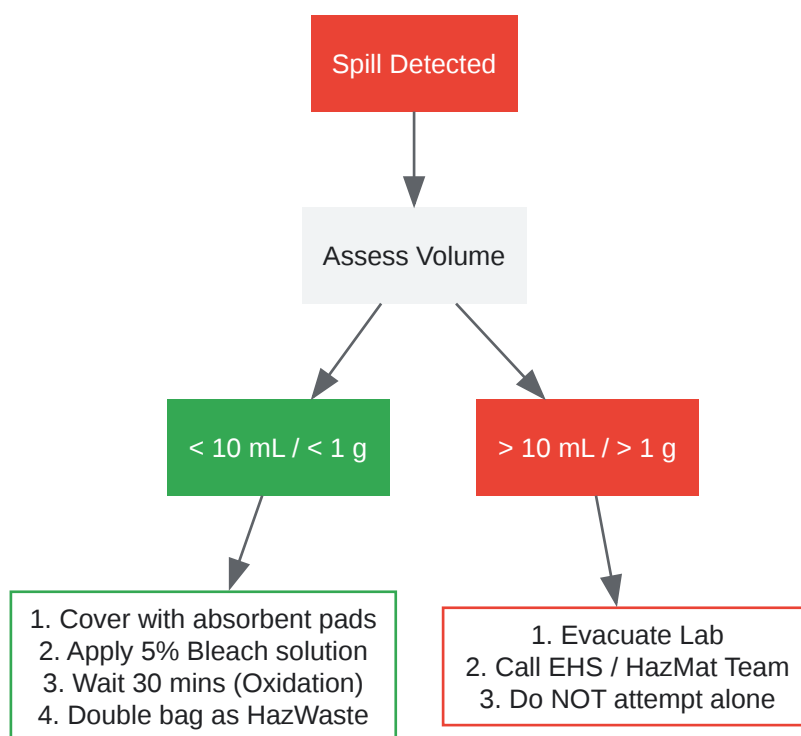
- Once the intermediate is formed, allow the mixture to warm to Room Temperature (25°C).
- Stir for 4–12 hours. The intramolecular attack of the hydrazine nitrogen onto the ester carbonyl forms the indazole ring.
- Quench: Pour into ice water. The product 4-fluoro-1H-indazol-3-ol typically precipitates as a solid.

Part 4: Emergency Response & Storage

Storage Stability

- Condition: -20°C, Hygroscopic, Light Sensitive.
- Shelf Life: < 48 hours as a solution; < 6 months as a solid salt (HCl).
- Incompatibility: Oxidizing agents (peroxides, nitrates), strong acids, and aldehydes (forms hydrazones).

Spill Management (Decision Logic)



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Figure 2: Decision logic for managing spills of hydrazine-containing intermediates.

First Aid

- Eye Contact: Irrigate immediately for 30 minutes. Hydrazines are alkaline and penetrate deep into ocular tissue.
- Skin Contact: Wash with polyethylene glycol (PEG 400) if available, or copious soap and water. Do not use organic solvents (increases absorption).

References

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- Centers for Disease Control (CDC). "Hydrazines - ToxFAQs." Agency for Toxic Substances and Disease Registry. [[Link](#)]
- ECHA. "Substance Information: Hydrazine (General Hazard Profile)." European Chemicals Agency. [[Link](#)]

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